

Application Note: Optimized In Vivo Dosing Protocols for TZC-5665

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Compound of Interest

Compound Name: *Beradilol monoethyl maleate*

CAS No.: *114856-47-2*

Cat. No.: *B1683699*

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Executive Summary & Mechanism of Action

TZC-5665 is a novel pyridazinone derivative distinguished by its dual-action pharmacologic profile.^[1] Unlike standard inotropes (e.g., milrinone) or beta-blockers (e.g., propranolol) used in isolation, TZC-5665 functions as a "hybrid" therapeutic agent designed to treat Chronic Congestive Heart Failure (CHF).^[2]

The Dual-Mechanism Paradox

The therapeutic efficacy of TZC-5665 relies on a specific metabolic conversion that creates a balanced hemodynamic effect:

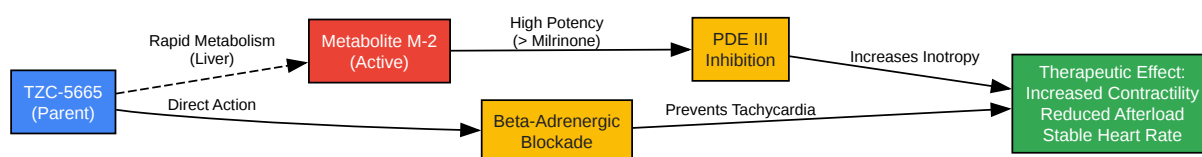
- Parent Compound (TZC-5665): Acts primarily as a non-selective -adrenergic receptor blocker and vasodilator.^{[2][3]} It prevents the deleterious effects of excessive sympathetic stimulation (tachycardia) often seen in heart failure.
- Active Metabolite (M-2): TZC-5665 is rapidly metabolized in vivo to M-2, a potent Phosphodiesterase III (PDE III) inhibitor.^{[1][4]} M-2 exerts a strong positive inotropic effect

(increased contractility) and vasodilation.[1][2][5][6][7]

Key Advantage: The

-blocking activity of the parent compound mitigates the arrhythmogenic and chronotropic (heart rate increasing) side effects typically associated with PDE III inhibitors. This results in increased cardiac output without a significant increase in myocardial oxygen demand.

Mechanism Visualization



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Figure 1: The synergistic pharmacodynamics of TZC-5665 and its metabolite M-2.[6]

Recommended Dosage & Scaling

The following dosages are derived from primary hemodynamic studies in canine models and allometric scaling for rodents. TZC-5665 exhibits high potency; therefore, precise dosing is critical to avoid complete beta-blockade or excessive hypotension.

Dosage Table: Species-Specific Guidelines

Species	Route	Recommended Dose Range	Frequency	Vehicle / Formulation
Mouse	IV / IP	0.1 – 1.0 mg/kg	Single Bolus	Saline or PBS (pH 7.4)
Mouse	Oral (PO)	3.0 – 10.0 mg/kg	QD (Daily)	0.5% Methylcellulose or Saline
Rat	IV	0.05 – 0.5 mg/kg	Single Bolus	Saline or PBS (pH 7.4)
Rat	Oral (PO)	1.0 – 5.0 mg/kg	QD (Daily)	0.5% Methylcellulose
Dog	IV	0.03 – 0.1 mg/kg	Infusion/Bolus	Saline

“

Critical Note on Potency: The metabolite M-2 has been shown to be more potent than milrinone at equivalent doses (30 µg/kg in dogs).^{[1][2][4]} Always start at the lower end of the range for pilot studies.

Allometric Scaling Logic

- Reference Data: In anesthetized dogs, M-2 at 30 µg/kg (0.03 mg/kg) IV produced significant positive inotropy.
- Conversion Factor:
 - Dog () to Rat (): Factor of ~3.3x.

- Dog () to Mouse (): Factor of ~6.6x.
- Calculation:
.
- Safety Margin: We recommend a starting range centered around 0.5 mg/kg (IV) for rodents to account for metabolic rate differences and bioavailability.

Formulation & Stability Protocol

TZC-5665 is typically supplied as a Monoethyl Maleate salt, which enhances water solubility compared to the free base.

Preparation of Stock Solution (10 mM)

- Weighing: Accurately weigh TZC-5665 powder.
- Solvent: Dissolve in DMSO to create a high-concentration stock (e.g., 10-50 mM) if long-term storage is required (-20°C).
 - Alternative: For immediate in vivo use, the maleate salt is often soluble in sterile water or Saline (0.9%).
- Working Solution (For Injection):
 - Dilute the stock into sterile PBS or Saline.
 - Target Concentration: 0.1 mg/mL (for mice) to ensure accurate volume administration (~100 µL per 20g mouse).
 - Solubility Check: If precipitation occurs upon dilution, add Tween-80 (1-5%) or use 5% Mannitol as a carrier.

Oral Suspension (Gavage)

For chronic studies (PO), formulate as a suspension:

- Vehicle: 0.5% Methylcellulose (MC) or 0.1% Carboxymethylcellulose (CMC).
- Method: Triturate the powder with a small amount of vehicle to form a smooth paste, then dilute to final volume. Vortex immediately before dosing.

Experimental Protocols

Protocol A: Acute Hemodynamic Assessment (Anesthetized Rat)

Objective: To verify the "crossover" effect where inotropy increases while heart rate remains stable.

- Anesthesia: Induce with Isoflurane (3%) and maintain (1.5-2%).
- Instrumentation:
 - Insert a Millar conductance catheter into the Left Ventricle (LV) via the right carotid artery.
 - Cannulate the femoral vein for drug administration.
- Baseline Recording: Record LV Pressure (LVP), dP/dt_{max} (contractility), and Heart Rate (HR) for 10 minutes.
- Dose Escalation:
 - Administer TZC-5665 bolus: 0.05, 0.1, 0.3 mg/kg (allow 15 min washout or stabilization between doses).
- Data Analysis:
 - Success Criteria: Significant increase in dP/dt_{max} (indicating M-2 activity) with minimal change or slight reduction in HR (indicating TZC-5665 beta-blockade).
 - Contrast: A pure PDE3 inhibitor (like Milrinone) would increase both dP/dt_{max} and HR.

Protocol B: Chronic Heart Failure Model (MI or TAC)

Objective: To assess long-term remodeling and survival.

- Model Induction: Perform Left Anterior Descending (LAD) coronary artery ligation (MI model) or Transverse Aortic Constriction (TAC).
- Recovery: Allow 1-2 weeks for HF phenotype to develop.
- Grouping:
 - Group 1: Vehicle Control.
 - Group 2: TZC-5665 Low Dose (1 mg/kg PO, QD).
 - Group 3: TZC-5665 High Dose (5 mg/kg PO, QD).
 - Group 4: Positive Control (e.g., Enalapril or Metoprolol).
- Duration: Treat for 4-8 weeks.
- Endpoints:
 - Echocardiography: Measure Ejection Fraction (EF%) and Fractional Shortening (FS%) weekly.
 - Histology: Fibrosis quantification (Masson's Trichrome).

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